

An In-depth Technical Guide to the Physicochemical Properties of Isopropyl Benzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isopropyl Benzoate*

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This technical guide provides a comprehensive overview of the boiling and melting point data for **isopropyl benzoate**, $C_{10}H_{12}O_2$. The document outlines key physical properties, details the experimental protocols for their determination, and presents a logical framework for understanding the influence of purity on these measurements.

Physicochemical Data of Isopropyl Benzoate

Isopropyl benzoate is a benzoate ester recognized for its sweet, fruity-floral odor.^{[1][2][3]} It presents as a colorless liquid at standard conditions.^{[1][2]} The following table summarizes its key physical and chemical properties for easy reference.

Property	Value	Source(s)
IUPAC Name	propan-2-yl benzoate	
Molecular Formula	C ₁₀ H ₁₂ O ₂	
Molecular Weight	164.20 g/mol	
CAS Number	939-48-0	
Boiling Point	215-218 °C at 760 mmHg	
	94-96 °C at 12 mmHg	
Melting Point	-26 °C	
Note: A value of 64.0 °C is also reported, but -26 °C is more frequently cited.		
Density	1.005-1.011 g/cm ³ (20/20)	
Solubility	Insoluble in water; Soluble in alcohol, ether, and organic solvents.	

Experimental Protocols for Determination of Physical Properties

The determination of accurate melting and boiling points is fundamental for the identification and purity assessment of chemical substances.

The melting point is the temperature at which a substance transitions from a solid to a liquid state. For pure crystalline solids, this transition occurs over a narrow range. The presence of impurities typically causes a depression of the melting point and a broadening of the melting range.

Capillary Method:

This is the most common technique for determining the melting point of a solid organic compound.

- **Sample Preparation:** The sample must be completely dry and finely powdered. A small amount is packed into a thin-walled capillary tube, sealed at one end, to a depth of a few millimeters. The tube is tapped to compact the sample.
- **Apparatus:** The capillary tube is placed in a heating block apparatus (such as a Mel-Temp or DigiMelt unit) which contains a thermometer or a digital temperature sensor. Alternatively, a Thiele tube filled with mineral oil can be used for heating.
- **Heating and Observation:** The sample is heated at a controlled, slow rate (e.g., 1-2 °C per minute) near the expected melting point.
- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears, and the temperature at which the entire sample becomes a clear liquid. This range is reported as the melting point.

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. It is a key indicator of a liquid's volatility and purity.

Micro-Boiling Point Method (Thiele Tube):

This method is advantageous as it requires only a small volume of the liquid sample.

- **Sample Preparation:** A small amount of the liquid (less than 0.5 mL) is placed in a small test tube or vial. A capillary tube, sealed at one end, is inverted and placed inside the sample tube.
- **Apparatus:** The sample tube is attached to a thermometer. This assembly is then placed into a Thiele tube containing heating oil, ensuring the sample is positioned for even heating.
- **Heating:** The Thiele tube is gently heated, causing the air trapped in the capillary tube to expand and bubble out. Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tip, indicating the liquid's vapor has displaced all the air.
- **Cooling and Observation:** The heat is removed, and the apparatus is allowed to cool. The stream of bubbles will slow and eventually stop. The boiling point is the temperature recorded at the exact moment the liquid is drawn back into the capillary tube.

Distillation Method:

For larger sample volumes, a simple distillation can be used. The temperature of the vapor is monitored as the liquid is distilled. For a pure substance, this temperature will remain constant throughout the distillation, and this stable temperature is the boiling point.

Visualization of Purity Effects on Phase Transitions

The following diagram illustrates the logical relationship between the purity of a substance and its observed melting and boiling point characteristics. For researchers, this relationship is a critical tool for assessing the success of purification protocols.

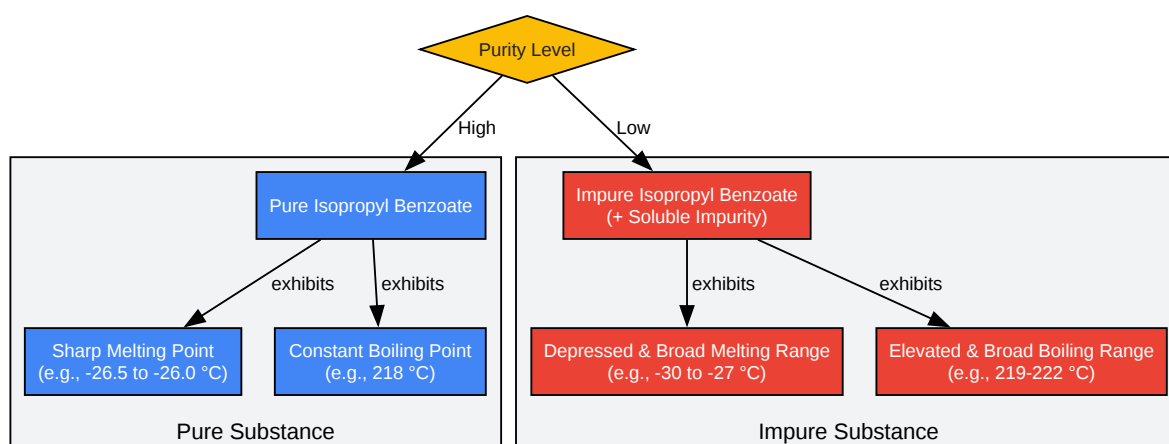


Figure 1: Influence of Purity on Phase Transition Temperatures

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Caption: Logical flow of purity's effect on phase transitions.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Isopropyl Benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672278#isopropyl-benzoate-boiling-point-and-melting-point-data]

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